

solubility of buprenorphine hydrochloride in water and organic solvents

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Compound of Interest

Compound Name: *buprenorphine hydrochloride*

Cat. No.: *B1177333*

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In-Depth Technical Guide: Solubility of Buprenorphine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **buprenorphine hydrochloride** in water and various organic solvents. The information is intended to support research, development, and formulation activities involving this potent opioid analgesic.

Core Concepts in Solubility

Solubility is a critical physicochemical property of an active pharmaceutical ingredient (API) that significantly influences its dissolution, absorption, and overall bioavailability. It is defined as the maximum concentration of a solute that can dissolve in a solvent at a given temperature and pressure to form a saturated solution. For ionizable compounds like **buprenorphine hydrochloride**, solubility is also highly dependent on the pH of the medium.

Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for **buprenorphine hydrochloride** in various solvents. It is important to note that qualitative descriptors are based on the United States Pharmacopeia (USP) definitions.

Solvent	Solubility (mg/mL)	Qualitative Description	Molar Solubility (mM)
Water	17[1][2]	Sparingly soluble[3][4] [5][6][7] / Very slightly soluble[8][9]	~33.7
Ethanol (96%)	42[2]	Soluble[3][4][5][6][7] [10]	~83.3
Methanol	-	Freely soluble[3][4][5] [6][7][10]	-
Acetone	-	Freely soluble[8][9]	-
Cyclohexane	-	Practically insoluble[3] [4][5][6][7][10] / Slightly soluble[8][9]	-

Note: Molar solubility was calculated using the molecular weight of **buprenorphine hydrochloride** (504.1 g/mol). Qualitative descriptions without specific quantitative data are based on available literature.

pH-Dependent Solubility

Buprenorphine is a weak base with a pKa greater than 9[11]. Consequently, its hydrochloride salt exhibits pH-dependent solubility. The solubility of **buprenorphine hydrochloride** is expected to be higher in acidic conditions due to the ionization of the molecule[11]. This is a crucial consideration for the formulation of oral and injectable dosage forms, as the pH of the gastrointestinal tract and parenteral fluids will impact the drug's dissolution and absorption.

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a compound. The following protocol outlines the general steps involved.

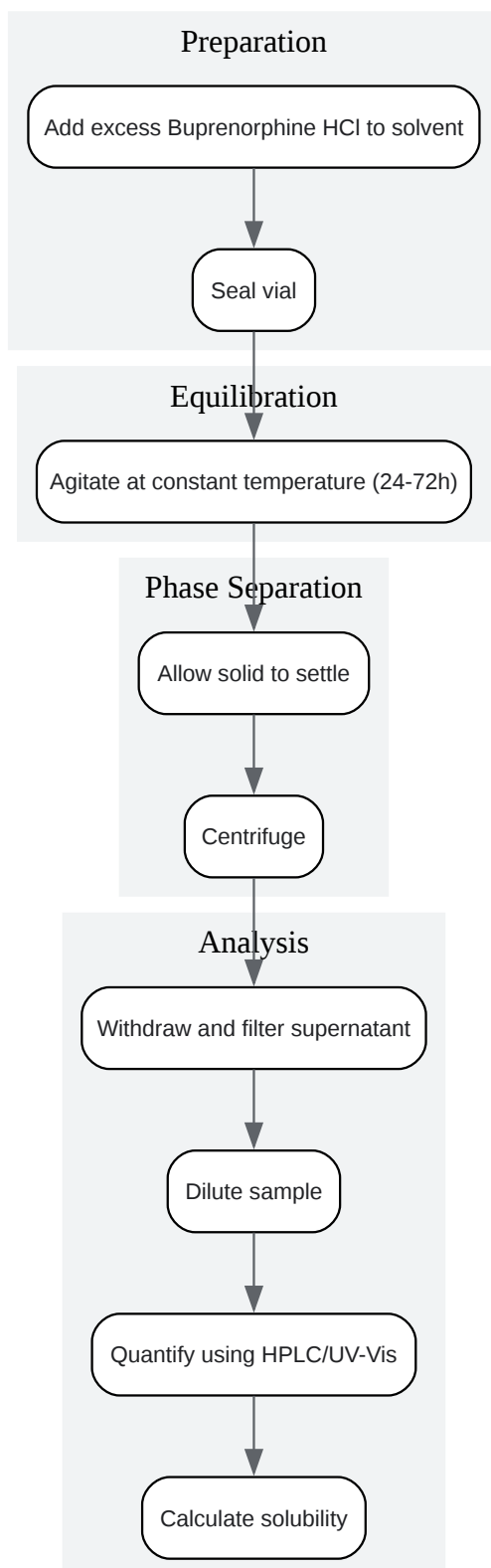
Materials

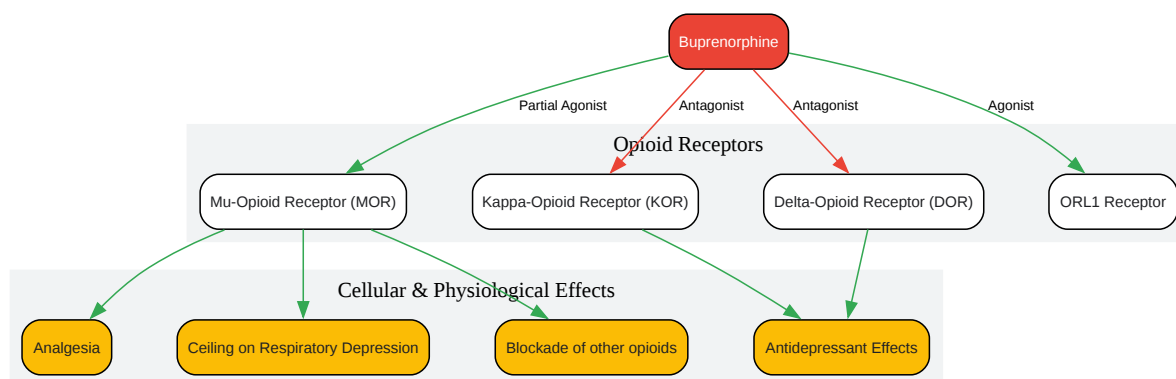
- **Buprenorphine hydrochloride** powder
- Solvent of interest (e.g., purified water, organic solvent, buffer of specific pH)
- Glass vials or flasks with airtight closures
- Orbital shaker or rotator with temperature control
- Centrifuge
- Syringe filters (e.g., 0.45 μm)
- Analytical balance
- High-performance liquid chromatography (HPLC) system or a validated UV-Vis spectrophotometer

Procedure

- **Preparation of Supersaturated Solution:** Add an excess amount of **buprenorphine hydrochloride** to a known volume of the solvent in a glass vial. The excess solid should be visually present to ensure that a saturated solution is achieved.
- **Equilibration:** Seal the vials and place them in a temperature-controlled orbital shaker set to a constant speed (e.g., 100-150 rpm) and temperature (e.g., 25 °C or 37 °C). Allow the mixture to equilibrate for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, remove the vials from the shaker and allow them to stand to let the undissolved solid settle. To ensure complete separation of the solid from the liquid phase, centrifuge the samples at a high speed.
- **Sample Collection and Preparation:** Carefully withdraw an aliquot of the clear supernatant. To remove any remaining solid particles, filter the aliquot using a syringe filter.
- **Dilution:** Accurately dilute the filtered supernatant with a suitable solvent to a concentration that falls within the linear range of the analytical method.

- Quantification: Analyze the concentration of **buprenorphine hydrochloride** in the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- Calculation: Calculate the solubility by multiplying the measured concentration by the dilution factor. The experiment should be performed in triplicate to ensure the reliability of the results.





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